Technical Note: Stability & Handling of tert-Butyl Oxolane-2-Carboxylate

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Compound of Interest

Compound Name:	*Tert-butyl oxolane-2-carboxylate*
CAS No.:	*1342514-34-4*
Cat. No.:	*B1445168*

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Executive Summary & Chemical Profile

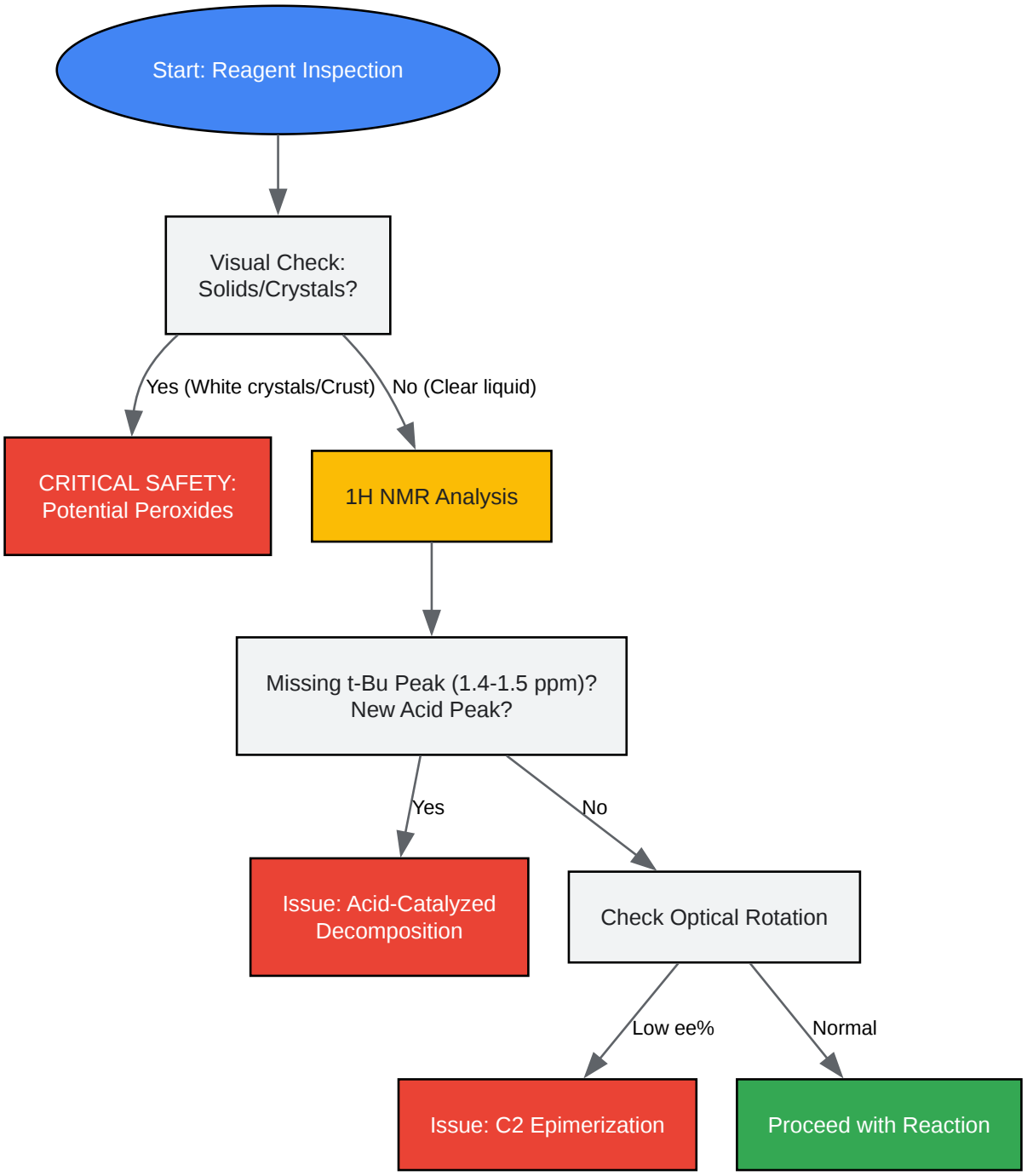
Subject:**tert-Butyl oxolane-2-carboxylate** (also known as tert-butyl tetrahydro-2-furoate). Critical Utility: This molecule is a structural bioisostere of proline esters, widely used in peptidomimetic drug design and as a chiral building block. Stability Verdict:Conditionally Stable. This compound possesses a "Jekyll and Hyde" stability profile. The tert-butyl ester confers excellent resistance to nucleophilic attack (base hydrolysis), but extreme sensitivity to Brønsted and Lewis acids. Furthermore, the oxolane (tetrahydrofuran) ring introduces a latent explosion hazard via peroxide formation.[1]

Parameter	Specification
CAS	16874-33-2 (Acid precursor reference)
Molecular Formula	$C_9H_{16}O_3$
Key Vulnerabilities	Acid-catalyzed cleavage, Peroxide formation (C5 position), C2-Epimerization.
Storage Class	Flammable / Peroxide Former (Group B).

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Diagnostic Decision Tree (Workflow)

Before proceeding with synthesis, use this logic flow to diagnose the state of your reagent.



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Figure 1: Triage workflow for determining the integrity of **tert-butyl oxolane-2-carboxylate** samples.

Troubleshooting Guide (FAQs)

Module A: Chemical Integrity (The "Disappearing Ester" Phenomenon)

Q: I stored my compound in $CDCl_3$ overnight, and the NMR now shows a carboxylic acid. What happened? A: You likely triggered acid-catalyzed deprotection. Chloroform ($CDCl_3$) naturally decomposes to form trace hydrochloric acid (HCl) and phosgene upon exposure to light and air. tert-Butyl esters are highly acid-labile. The trace HCl protonates the carbonyl oxygen, leading to the ejection of the stable tert-butyl cation (which leaves as isobutylene gas) and the free carboxylic acid.

The Fix:

- Immediate: Filter your $CDCl_3$ through basic alumina before use to neutralize acidity.
- Long-term: Store the compound neat (undiluted). If solution storage is necessary, use Benzene-d6 or add a stabilizer like silver foil or potassium carbonate to the $CDCl_3$.

Q: Can I use silica gel chromatography to purify this? A: Proceed with extreme caution. Standard silica gel is slightly acidic (pH 4–5). This is sufficient to cleave sensitive tert-butyl esters during a slow column run.

- Protocol: Pre-treat your silica gel with 1% Triethylamine (Et_3N) in hexanes. This "buffers" the silica, preventing surface protons from catalyzing the cleavage.

Module B: Safety & Physical Stability (Peroxides)

Q: There is a white crust around the cap of my bottle. Is it safe to open? A:STOP. Do not touch or open the bottle. Oxolanes (tetrahydrofurans) are Class B peroxide formers. The ether oxygen activates the adjacent C-H bonds (specifically at the C5 position), allowing atmospheric oxygen to insert and form hydroperoxides. These can crystallize and are shock-sensitive explosives.

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- Action: Contact your safety officer immediately. The container likely requires remote disposal/detonation.

Q: How do I prevent peroxide formation during long-term storage? A:

- Inert Atmosphere: Store under Argon or Nitrogen.
- Inhibitors: Ensure the commercial supply contains BHT (Butylated hydroxytoluene) at 250 ppm.
- Temperature: Store at 4°C. Lower temperatures slow the radical propagation step of autoxidation.

Module C: Stereochemical Issues (Racemization)

Q: My product is chemically pure but the enantiomeric excess (ee) has dropped from 99% to 80%. Why? A: You likely exposed the compound to strong base or high heat. The proton at the C2 position (alpha to the carbonyl) is acidic (pKa ~24-25). While tert-butyl esters are bulky and resist hydrolysis by base, they do not prevent deprotonation.

- Mechanism: Strong bases (e.g., LDA, NaH, or even alkoxides in reflux) can remove the C2 proton, forming an enolate. Upon reprotonation, the proton can attack from either face, leading to racemization.
- Solution: Avoid strong bases if possible. If enolization is required for alkylation, maintain strictly low temperatures (-78°C) to prevent thermodynamic equilibration.

Validated Protocols

Protocol 1: Rapid Field Test for Peroxides

Use this before distilling or heating any oxolane derivative.

- Reagent: Prepare a fresh solution of 10% KI (Potassium Iodide) in water.
- Test: Add 1 mL of the **tert-butyl oxolane-2-carboxylate** to 1 mL of glacial acetic acid.
- Activation: Add 3 drops of the KI solution.

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- Observation:
  - Colorless: Safe (< 20 ppm).
  - Yellow: Low peroxides (Caution required).
  - Brown/Purple: High peroxides (> 100 ppm). ABORT WORK.

Protocol 2: "Buffered" Workup for Acid-Sensitive Esters

Standard acid washes (1N HCl) will destroy this molecule.

- Quench: Pour reaction mixture into saturated NH_4Cl (mildly acidic, pH ~5) or Phosphate Buffer (pH 7).
- Extraction: Use Ethyl Acetate or TBME (Tert-butyl methyl ether).
- Wash: Wash organic layer with Saturated $NaHCO_3$ (to remove trace acids) followed by Brine.
- Drying: Use Na_2SO_4 (Sodium Sulfate). Avoid $MgSO_4$ (Magnesium Sulfate) if it is an acidic grade (Lewis acidic sites can catalyze cleavage).

Comparative Stability Data

Condition	Stability Rating	Outcome / Notes
TFA / DCM (1:1)	Unstable	Rapid cleavage to acid + isobutylene (< 30 min).
NaOH (1M, aq)	Stable	tert-Butyl steric bulk prevents hydrolysis at RT.
Silica Gel (Untreated)	Poor	Significant degradation during slow elution.
Air / Light	Poor	Peroxide formation at C5 position.
$LiAlH_4$	Unstable	Reduces ester to alcohol (Standard reactivity).

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Sources

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